

# A Comprehensive Technical Review of Calcium Picrate Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Calcium picrate*

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This technical guide provides an in-depth review of the existing literature on **Calcium Picrate** ( $\text{Ca}(\text{C}_6\text{H}_2\text{N}_3\text{O}_7)_2$ ), a metallic salt of picric acid. The document covers its synthesis, physicochemical properties, structural characteristics, and potential biological relevance, with a focus on presenting quantitative data and detailed experimental protocols. It is intended to serve as a core resource for professionals in research, chemical synthesis, and drug development.

## Physicochemical and Structural Properties

**Calcium picrate** is an alkaline-earth metal picrate that exists as a yellowish crystalline solid.<sup>[1]</sup> Like many other metallic picrates, it is known for its explosive properties, particularly when dehydrated.<sup>[1][2][3]</sup> The compound's properties are derived from the interaction between the calcium cation ( $\text{Ca}^{2+}$ ) and two picrate anions. The picrate ligand typically acts in a bidentate fashion, with the phenolic oxygen and an oxygen from an ortho-nitro group coordinating to the calcium ion.<sup>[4]</sup> The calcium cation in its picrate salts generally exhibits a coordination number ranging from 6 to 9, with 7 and 8 being the most common.<sup>[4]</sup>

## Data Presentation: Physicochemical Properties

A summary of the key physicochemical properties of **calcium picrate** is presented below.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>4</sub> CaN <sub>6</sub> O <sub>14</sub>	<a href="#">[5]</a>
Molecular Weight	496.27 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Exact Mass	495.9411397 Da	<a href="#">[5]</a> <a href="#">[7]</a>
Hydrogen Bond Acceptor Count	14	<a href="#">[7]</a>
Hydrogen Bond Donor Count	0	<a href="#">[7]</a>
Heavy Atom Count	33	<a href="#">[7]</a>
CAS Number	16824-78-5	<a href="#">[5]</a> <a href="#">[7]</a>
Canonical SMILES	C1=C(C=C(C(=C1--INVALID-LINK--[O-])[O-])--INVALID-LINK--[O-])--INVALID-LINK--[O-].[O-].C1=C(C=C(C(=C1--INVALID-LINK--[O-])[O-])--INVALID-LINK--[O-])--INVALID-LINK--[O-])--INVALID-LINK--[O-].[Ca+2]	<a href="#">[7]</a>

Table 1: Summary of the key physicochemical properties of **Calcium Picrate**.

## Synthesis and Purification

The synthesis of **calcium picrate** is most commonly achieved through two primary methods: the reaction of picric acid with calcium carbonate or with calcium hydroxide.[\[4\]](#) An alternative approach involves a double displacement reaction.[\[4\]](#) The choice of method impacts reaction time, yield, and purity. For industrial-scale production, the calcium carbonate route is often preferred for its cost-effectiveness, while the calcium hydroxide method is noted for its higher efficiency and yield in a laboratory setting.[\[4\]](#)

## Data Presentation: Comparison of Synthesis Methods

Parameter	Calcium Hydroxide Method	Calcium Carbonate Method
Reaction Time	~2 hours	4–6 hours
Yield	85–90%	75–80%
Purity	>98%	95–97%
Optimal Temperature	Not specified, rapid reaction	40–50°C

Table 2: A comparative analysis of the two primary synthesis methods for **Calcium Picrate**.<sup>[4]</sup>

## Experimental Protocols

Detailed methodologies for the primary synthesis routes and subsequent purification are provided below.

### Protocol 2.1: Synthesis via Reaction with Calcium Carbonate

- **Reaction Setup:** A solution of picric acid (e.g., 1%) is prepared in a suitable solvent, such as deionized water.<sup>[1]</sup>
- **Addition of Reactant:** Solid calcium carbonate ( $\text{CaCO}_3$ ) is slowly added to the acidic picric acid solution while stirring. The reaction is characterized by the evolution of carbon dioxide gas.<sup>[4][8]</sup>
- **Reaction Conditions:** The mixture is stirred continuously for 4–6 hours. The temperature is maintained in an optimal range of 40–50°C to facilitate the reaction without degrading the picric acid.<sup>[4]</sup>
- **Filtration:** After the reaction is complete, the mixture is filtered to remove any unreacted calcium carbonate.<sup>[4]</sup>
- **Crystallization:** The filtrate is then cooled to approximately 10°C to aid in the precipitation of the crude **calcium picrate** product.<sup>[4]</sup>
- **Collection:** The precipitated crystals are collected via filtration.

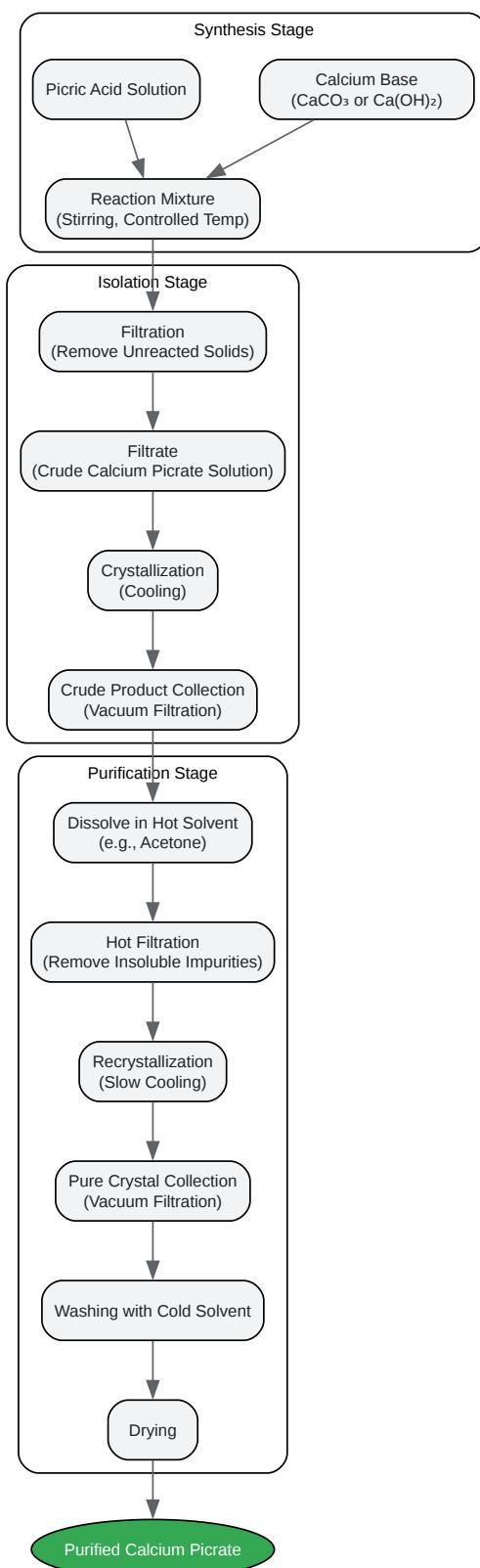
### Protocol 2.2: Synthesis via Reaction with Calcium Hydroxide

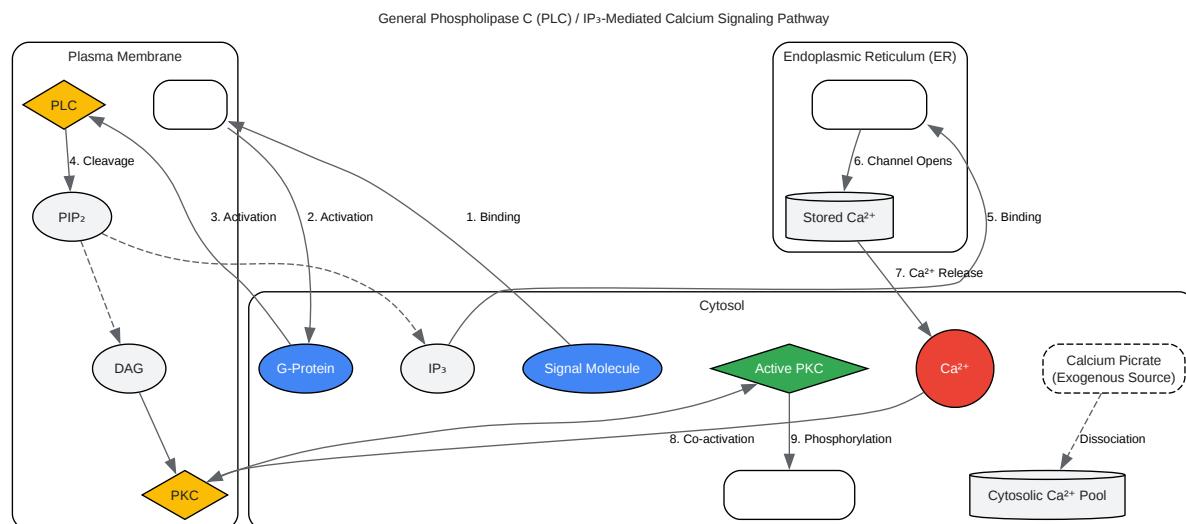
- Reaction Setup: Prepare a solution of picric acid.
- Addition of Reactant: Slowly add calcium hydroxide ( $\text{Ca}(\text{OH})_2$ ) to the picric acid solution.
- Reaction Conditions: This reaction is typically rapid and concludes within approximately two hours, offering high yields.[4]
- Product Collection: Follow steps 4-6 from the calcium carbonate protocol to isolate the product.

### Protocol 2.3: General Purification (Recrystallization)

- Dissolution: The crude **calcium picrate** product is dissolved in a minimal amount of a hot solvent, such as acetone or an ethanol-water mixture.[1][4]
- Hot Filtration: The hot solution is filtered to remove any insoluble impurities.[4]
- Crystallization: The hot filtrate is allowed to cool slowly to room temperature, promoting the formation of purified **calcium picrate** crystals.[4]
- Collection: The purified crystals are collected using vacuum filtration.[4]
- Washing: The collected crystals are rinsed with a small amount of cold solvent to remove any residual impurities from the crystal surface.[4]
- Drying: The final product is dried, often by draft ventilation or in a vacuum.[1]

## Visualization: Synthesis and Purification Workflow





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- To cite this document: BenchChem. [A Comprehensive Technical Review of Calcium Picrate Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104147#literature-review-of-calcium-picrate-research]

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